QuEChERS extraction method for Proquinazid D7 in grapes

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Compound of Interest

Compound Name: *Proquinazid D7*

Cat. No.: *B12056899*

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Application Note: High-Performance QuEChERS Extraction of Proquinazid and Internal Standard Proquinazid-D7 in Grapes

Abstract

This protocol details a robust analytical workflow for the extraction and quantification of Proquinazid (a quinazolinone fungicide) in grape matrices using the QuEChERS method, utilizing Proquinazid-D7 as an Internal Standard (IS). Grapes present a challenging matrix due to high sugar content (glucose/fructose), organic acids (tartaric/malic), and anthocyanin pigments (in red varieties). This guide addresses these interferences through optimized buffering and dispersive Solid Phase Extraction (dSPE) cleanup, ensuring high recovery (>80%) and minimal matrix effects suitable for LC-MS/MS analysis.

Introduction & Mechanistic Insight

1.1 The Analyte Proquinazid (6-iodo-2-propoxy-3-propylquinazolin-4(3H)-one) is a signal transduction inhibitor used to control powdery mildew (Uncinula necator). Its logP (approx. 4.5) indicates lipophilicity, making it prone to associating with cuticular waxes on grape skins.

1.2 The Internal Standard: Proquinazid-D7

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- Function: Compensates for non-linear ionization suppression (Matrix Effect) in the Electrospray Ionization (ESI) source caused by co-eluting grape sugars and pigments.
- Chemistry: Deuterium labeling (D7) typically occurs on the propyl or propoxy side chains. It co-elutes with the analyte but is mass-resolved, providing a perfect reference for extraction efficiency and ionization variability.

1.3 Matrix Challenges & Solutions

- High Sugar Content: Sugars can caramelize or "gum up" GC liners and suppress LC-MS signals. Solution: Primary Secondary Amine (PSA) sorbent in dSPE forms hydrogen bonds with sugars, effectively removing them.
- Anthocyanins (Pigments): Cause ion suppression and contaminate the MS source. Solution: Graphitized Carbon Black (GCB) removes planar pigments. Caution: Proquinazid has a planar quinazolinone core; excessive GCB can adsorb the analyte. This protocol uses a "Low-GCB" approach.
- Acidity: Grapes are acidic (pH 3.0–4.0). Solution: Citrate-buffered extraction salts (EN 15662) maintain a pH of ~5.0–5.5, protecting acid-labile pesticides (though Proquinazid is relatively stable, buffering ensures consistency).

Materials & Reagents

2.1 Standards

- Target Analyte: Proquinazid (CAS: 189278-12-4), >98% purity.
- Internal Standard: Proquinazid-D7 (Isotopic purity >99%).
- Stock Solutions: Prepare 1000 µg/mL in Acetonitrile (AcN). Store at -20°C.

2.2 Extraction Reagents (Citrate Buffered - EN 15662)

- Solvent: LC-MS grade Acetonitrile (AcN).
- Salt Kit: 4 g $MgSO_4$ (anhydrous), 1 g NaCl, 1 g Sodium Citrate Tribasic Dihydrate, 0.5 g Sodium Citrate Dibasic Sesquihydrate.

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2.3 Cleanup Reagents (dSPE)

- For Green Grapes: 150 mg $MgSO_4$ + 25 mg PSA + 25 mg C18.
- For Red Grapes (Pigmented): 150 mg $MgSO_4$ + 25 mg PSA + 25 mg C18 + 2.5 mg GCB (Do not exceed 7.5 mg GCB per mL extract).

Experimental Protocol

Workflow Diagram

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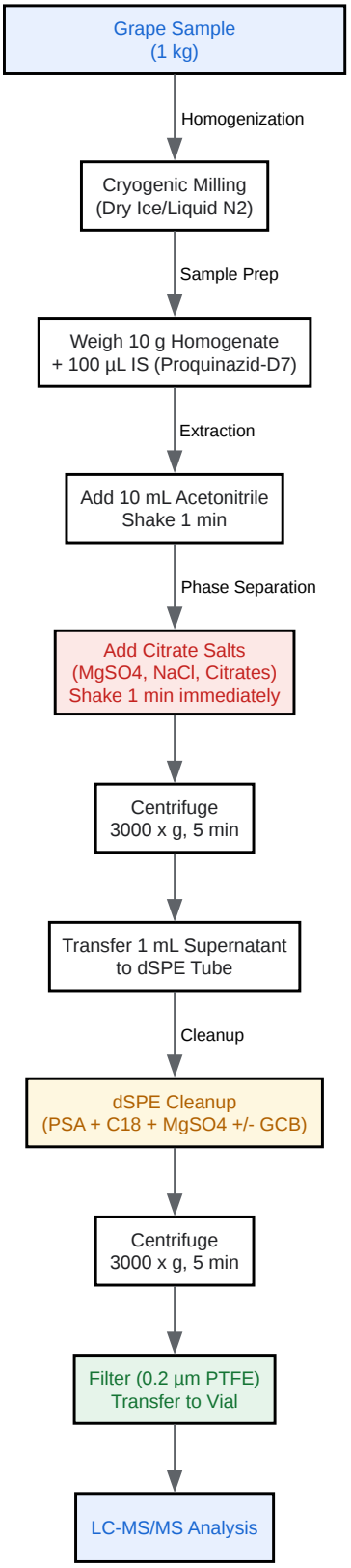

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Figure 1: Step-by-step QuEChERS extraction workflow for Proquinazid in grapes.

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Detailed Methodology

Step 1: Sample Preparation (Homogenization)

- Procedure: Freeze grape samples with dry ice or liquid nitrogen. Homogenize to a fine powder.
- Why? Cryogenic milling prevents the degradation of thermolabile compounds (though Proquinazid is stable) and, more importantly, prevents the high-sugar pulp from separating into a sticky gum, ensuring a representative sample.

Step 2: Extraction

- Weigh 10.0 ± 0.1 g of homogenized grape sample into a 50 mL FEP/centrifuge tube.
- Spike Internal Standard: Add 100 µL of Proquinazid-D7 working solution (e.g., 10 µg/mL) to achieve a concentration of 0.1 mg/kg. Vortex for 30s and equilibrate for 15 mins.
- Add 10 mL Acetonitrile. Shake vigorously for 1 minute.
  - Note: AcN is added before salts to prevent "clumping" of sugars and $MgSO_4$ (exothermic reaction).
- Add Citrate Salt Kit (4g $MgSO_4$, 1g NaCl, Citrates).
- IMMEDIATELY shake vigorously for 1 minute.
  - Critical: Delayed shaking causes $MgSO_4$ to crystallize into a rock-hard mass due to water absorption.
- Centrifuge at 3000 x g for 5 minutes.

Step 3: dSPE Cleanup

- Transfer 1 mL of the upper Acetonitrile layer to a 2 mL dSPE tube.
  - Green Grapes: Use PSA (25mg) + C18 (25mg) + $MgSO_4$ (150mg).
  - Red Grapes: Use PSA (25mg) + C18 (25mg) + GCB (2.5mg) + $MgSO_4$ (150mg).

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- Vortex for 30 seconds.
- Centrifuge at 3000 x g for 5 minutes.
- Transfer supernatant to an LC vial. If necessary, filter through a 0.2 µm PTFE filter (do not use Nylon, it may bind impurities or analytes).

LC-MS/MS Instrumentation & Parameters

4.1 Chromatographic Conditions

- Column: C18 (e.g., Agilent ZORBAX Eclipse Plus or Waters Acquity BEH), 2.1 x 100 mm, 1.8 µm.
- Mobile Phase A: Water + 5mM Ammonium Formate + 0.1% Formic Acid.
- Mobile Phase B: Methanol (or Acetonitrile) + 0.1% Formic Acid.
  - Note: Methanol often provides better ionization for quinazolinones than AcN in ESI+.
- Flow Rate: 0.3 mL/min.
- Injection Volume: 2–5 µL.

4.2 Mass Spectrometry (ESI+)

- Mode: Multiple Reaction Monitoring (MRM).
- Source: Electrospray Ionization Positive (ESI+).

MRM Transitions Table:

Compound	Precursor Ion (m/z)	Product Ion 1 (Quant)	Product Ion 2 (Qual)	Collision Energy (V)
Proquinazid	373.0 $[M+H]^+$	331.1	289.1	20 / 35
Proquinazid-D7	380.0 $[M+H]^+$	338.1	296.1	20 / 35

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Note: D7 transitions are theoretical estimates based on the +7 mass shift of the parent and propyl fragments. Verify exact transitions by infusing the pure D7 standard. The loss of propyl (-42 Da) is a common fragmentation pathway.

Results & Validation Criteria

To ensure the method is "Rugged" and "Safe" (the R and S in QuEChERS), the following validation parameters must be met:

Parameter	Acceptance Criteria	Expert Note
Recovery	70% – 120%	If <70% with GCB, reduce GCB amount or use Toluene as a keeper (rarely needed for Proquinazid).
RSD (Precision)	< 20%	High RSD often indicates poor homogenization or variable pipetting of the viscous grape slurry.
Linearity (r^2)	> 0.99	Matrix-matched calibration curves are recommended if D7 IS is not available. With D7, solvent curves are acceptable.
Matrix Effect (ME)	± 20%	ME = (Slope_matrix / Slope_solvent) - 1. D7 IS should correct for this automatically.

Expert Troubleshooting & Insights

6.1 The "GCB Dilemma" Graphitized Carbon Black is excellent for removing pigments but is a strong adsorbent for planar molecules. Proquinazid has a planar aromatic system.

- Test: If recovery in red grapes drops below 70%, perform a comparative extraction without GCB. If recovery restores, the loss is due to GCB adsorption.

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- Fix: Use a dual-phase cartridge (e.g., Carbon/PSA layered) or reduce loose GCB to 2.5 mg/mL.

6.2 Phase Separation Issues If the AcN/Water layers do not separate cleanly (emulsion):

- Cause: High pectin content in grapes.
- Fix: Centrifuge at higher speed (5000 x g) or add slightly more buffer salts to increase ionic strength (Salting Out effect).

6.3 Internal Standard Timing Always add the Proquinazid-D7 before the extraction solvent (AcN). Adding it after extraction only corrects for instrument variation, not extraction efficiency.

References

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